

preparing NRX-0492 stock solutions for cell culture

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Application Notes and Protocols for NRX-0492 For Researchers, Scientists, and Drug Development Professionals

Introduction

NRX-0492 is a potent and selective Bruton's tyrosine kinase (BTK) degrader for research use. [1] As a Proteolysis Targeting Chimera (PROTAC), NRX-0492 functions by inducing the ubiquitination and subsequent proteasomal degradation of BTK, a key component of the B-cell receptor (BCR) signaling pathway.[2][3][4] This targeted protein degradation offers a powerful tool for studying the roles of BTK in normal B-cell function and its dysregulation in various B-cell malignancies. These application notes provide detailed protocols for the preparation of NRX-0492 stock solutions for use in cell culture-based assays.

Mechanism of Action

NRX-0492 is a chimeric molecule composed of a ligand that binds to BTK and another ligand that recruits the E3 ubiquitin ligase, cereblon (CRBN).[2][4] This proximity induces the transfer of ubiquitin to BTK, marking it for degradation by the proteasome. This mechanism effectively reduces total BTK protein levels, thereby inhibiting downstream BCR signaling pathways.[2][3]

Quantitative Data Summary



The following table summarizes key quantitative data for NRX-0492.

Property	Value	Reference(s)
Molecular Weight	817.9351 g/mol	[1]
Solubility in DMSO	200 mg/mL (244.52 mM)	
In Vitro Activity (DC50)	≤0.2 nM in primary Chronic Lymphocytic Leukemia (CLL) cells	[4]
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Recommended Storage	-20°C for 1 month or -80°C for 6 months	

Experimental Protocols

Materials

- NRX-0492 powder
- Anhydrous or newly opened Dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- · Sterile, wide-bore pipette tips
- Calibrated pipettes
- Vortex mixer
- Cell culture medium (e.g., RPMI-1640 with 10% FBS)

Protocol 1: Preparation of a 10 mM NRX-0492 Stock Solution

Methodological & Application





This protocol describes the preparation of a high-concentration primary stock solution of **NRX-0492**.

- Aseptic Technique: Perform all steps in a sterile environment, such as a laminar flow hood, to prevent contamination.
- Equilibration: Allow the vial of **NRX-0492** powder to equilibrate to room temperature for at least 15-20 minutes before opening to minimize condensation.
- Mass Calculation: To prepare a 10 mM stock solution, the required mass of NRX-0492 can be calculated using the following formula: Mass (mg) = Desired Concentration (mM) x Desired Volume (mL) x Molecular Weight (g/mol)
 - For example, to prepare 1 mL of a 10 mM stock solution:
 - Mass (mg) = 10 mM x 1 mL x 817.9351 g/mol / 1000 = 8.18 mg
- Dissolution: a. Carefully weigh the calculated amount of NRX-0492 powder and transfer it to
 a sterile microcentrifuge tube. b. Add the appropriate volume of anhydrous or newly opened
 DMSO to the tube. The use of fresh DMSO is critical as it is hygroscopic and absorbed water
 can affect compound solubility. c. Vortex the solution thoroughly for 1-2 minutes until the
 powder is completely dissolved. Gentle warming in a 37°C water bath can be used to aid
 dissolution if necessary.
- Aliquoting and Storage: a. To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the 10 mM stock solution into smaller, single-use volumes (e.g., 10-20 μL) in sterile microcentrifuge tubes. b. Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).

Protocol 2: Preparation of Working Solutions for Cell Culture

This protocol outlines the serial dilution of the 10 mM primary stock solution to final working concentrations for treating cells in culture.

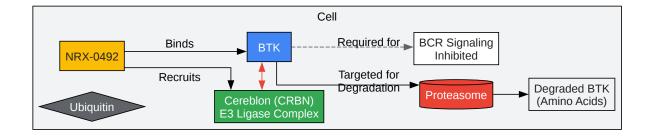
• Thawing: Thaw a single aliquot of the 10 mM NRX-0492 stock solution at room temperature.



- Intermediate Dilutions: Perform serial dilutions in sterile DMSO or cell culture medium to
 create intermediate stock solutions. It is recommended to perform dilutions in a stepwise
 manner to ensure accuracy. For example, to achieve a final concentration in the nanomolar
 range, a series of 1:10 or 1:100 dilutions may be necessary.
 - Example Dilution Scheme for a 10 nM Final Concentration:
 - 1. Prepare a 10 μ M intermediate stock: Dilute the 10 mM stock 1:1000 in cell culture medium (e.g., 1 μ L of 10 mM stock into 999 μ L of medium).
 - 2. Prepare a 10 nM working solution: Dilute the 10 μ M intermediate stock 1:1000 in cell culture medium (e.g., 1 μ L of 10 μ M stock into 999 μ L of medium).
- Final Dosing: Add the appropriate volume of the final working solution to your cell culture
 plates to achieve the desired experimental concentration. Ensure that the final concentration
 of DMSO in the cell culture medium is kept low (typically ≤ 0.1%) to avoid solvent-induced
 cytotoxicity. A vehicle control (medium with the same final concentration of DMSO) should
 always be included in experiments.
- Stability in Culture: Once diluted in aqueous cell culture medium, it is recommended to use the working solutions fresh and not store them for extended periods.

Visualizations

Signaling Pathway

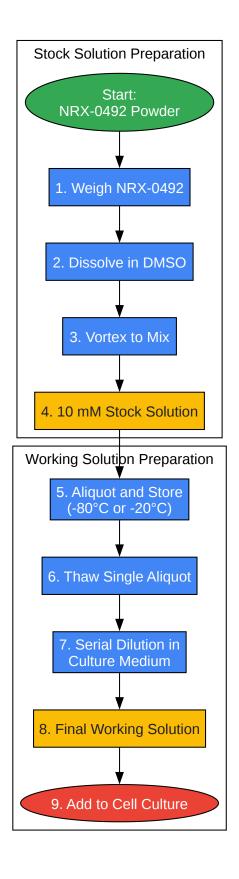


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Caption: Mechanism of action of NRX-0492.

Experimental Workflow





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Caption: Workflow for preparing NRX-0492 solutions.

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